

Ethyl 2-(3-cyanophenyl)-2-oxoacetate CAS number 732249-89-7

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Ethyl 2-(3-cyanophenyl)-2-oxoacetate

Cat. No.: B1346285

[Get Quote](#)

Ethyl 2-(3-cyanophenyl)-2-oxoacetate: A Technical Overview

CAS Number: 732249-89-7

For Researchers, Scientists, and Drug Development Professionals

This document provides a technical overview of **Ethyl 2-(3-cyanophenyl)-2-oxoacetate**, a chemical compound with potential applications in research and development. Due to the limited availability of public data, this guide summarizes the currently known information and provides a framework for future investigation.

Chemical Identity and Properties

Ethyl 2-(3-cyanophenyl)-2-oxoacetate is an organic compound characterized by a central ethyl oxoacetate core attached to a phenyl ring bearing a nitrile group at the meta position.

Table 1: Chemical and Physical Properties

Property	Value	Source
CAS Number	732249-89-7	Chemical Supplier Catalogs
Molecular Formula	C ₁₁ H ₉ NO ₃	MolPort[1]
Molecular Weight	203.19 g/mol	MolCore[2]
Canonical SMILES	CCOC(=O)C(=O)c1cccc(c1)C#N	MolPort[1]
Physical State	Not reported	N/A
Melting Point	Not reported	N/A
Boiling Point	Not reported	N/A
Solubility	Not reported	N/A

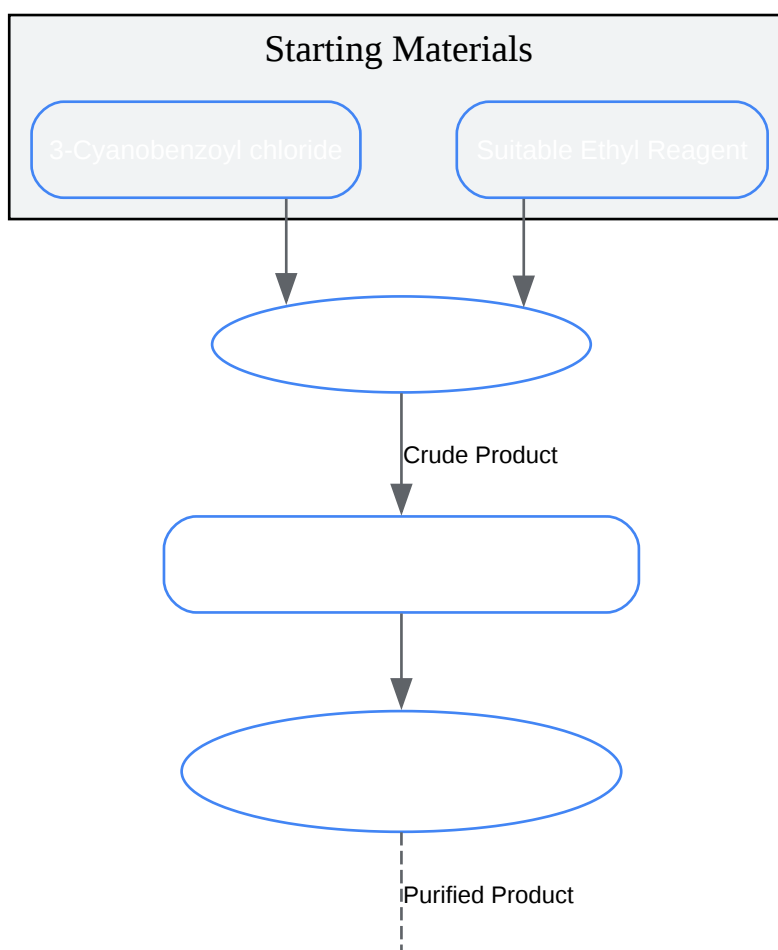
Note: Quantitative physical properties such as melting point, boiling point, and solubility are not readily available in the public domain. These would need to be determined experimentally.

Synthesis and Reactivity

Detailed experimental protocols for the synthesis of **Ethyl 2-(3-cyanophenyl)-2-oxoacetate** are not explicitly described in publicly available literature. However, a general synthetic approach for aryl α -keto esters can be proposed based on established organic chemistry principles.

A plausible synthetic route could involve the Friedel-Crafts acylation of 3-cyanobenzoyl chloride with a suitable ethyl ester derivative or the oxidation of a corresponding precursor. The reactivity of this compound is expected to be dictated by its three primary functional groups: the ketone, the ester, and the nitrile. These sites offer opportunities for a variety of chemical transformations, making it a potentially versatile building block in organic synthesis.

Experimental Workflow: Potential Synthetic Pathway



[Click to download full resolution via product page](#)

Caption: A potential synthetic workflow for **Ethyl 2-(3-cyanophenyl)-2-oxoacetate**.

Potential Biological Significance and Applications

While no specific biological activities or signaling pathway involvements have been reported for **Ethyl 2-(3-cyanophenyl)-2-oxoacetate** itself, the structural motifs present in the molecule are found in various biologically active compounds. The cyanophenyl group and the α -keto ester functionality are of interest in medicinal chemistry for their potential to interact with biological targets.

For instance, related pyrazole derivatives containing a 3-cyanophenyl group have been noted for a broad spectrum of biological activities. This suggests that **Ethyl 2-(3-cyanophenyl)-2-oxoacetate** could serve as a valuable intermediate in the synthesis of novel therapeutic agents.

Logical Relationship: Research and Development Pathway



[Click to download full resolution via product page](#)

Caption: A logical workflow for exploring the therapeutic potential of the compound.

Future Directions

The lack of comprehensive data on **Ethyl 2-(3-cyanophenyl)-2-oxoacetate** highlights the need for further investigation. Key areas for future research include:

- Full Physicochemical Characterization: Experimental determination of melting point, boiling point, solubility in various solvents, and spectral data (^1H NMR, ^{13}C NMR, IR, Mass Spectrometry).
- Development and Optimization of Synthetic Protocols: Elucidation of efficient and scalable synthesis methods.
- Exploration of Chemical Reactivity: Investigation of its utility as a building block in the synthesis of more complex molecules.
- Biological Screening: Evaluation of its activity against a range of biological targets to identify potential therapeutic applications.

This technical guide serves as a starting point for researchers interested in **Ethyl 2-(3-cyanophenyl)-2-oxoacetate**. The compound's structure suggests it could be a valuable tool in synthetic and medicinal chemistry, warranting further exploration to unlock its full potential.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. rsc.org [rsc.org]
- 2. Buy Ethyl 2-[2-(3-cyanophenyl)-3-oxo-2,3-dihydro-1H-pyrazol-4-yl]acetate [smolecule.com]
- To cite this document: BenchChem. [Ethyl 2-(3-cyanophenyl)-2-oxoacetate CAS number 732249-89-7]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1346285#ethyl-2-3-cyanophenyl-2-oxoacetate-cas-number-732249-89-7]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com